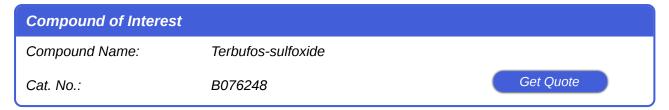


Proper Disposal Procedures for Terbufos-Sulfoxide

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Audience: Researchers, scientists, and drug development professionals.

This document provides essential safety and logistical information for the proper disposal of **Terbufos-sulfoxide**, a highly toxic organophosphate compound. Adherence to these procedural guidelines is critical to ensure personnel safety and environmental protection. **Terbufos-sulfoxide** and its parent compound, terbufos, are classified as extremely hazardous substances.[1][2]

Immediate Safety and Hazard Information

Terbufos-sulfoxide is fatal if swallowed, inhaled, or in contact with skin.[3][4] It is also very toxic to aquatic life with long-lasting effects.[3][5] The phosphorylated metabolites of terbufos, including terbufos sulfoxide and terbufos sulfone, are of comparable toxicity to the parent compound.[6] Due to the acute toxicity, immediate and proper response to any exposure is critical.

First Aid Measures:

- If Inhaled: Move the person to fresh air immediately. If breathing has stopped, apply artificial respiration. Call a physician or poison control center immediately.[3][7]
- On Skin Contact: Take off all contaminated clothing immediately. Rinse the skin with plenty of water or shower. Call a physician immediately.[3]



- On Eye Contact: Rinse out with plenty of water, ensuring to remove contact lenses if present.
- If Swallowed: Immediately call a poison control center or doctor. Rinse mouth.[3][7] If the person is conscious, give at most two glasses of water to drink.[3]

Quantitative Hazard and Toxicity Data

The following table summarizes key quantitative data related to the hazards of **Terbufos-sulfoxide** and its parent compound.

Property	Value / Classification	Source(s)
GHS Hazard Statements	H300: Fatal if swallowedH310: Fatal in contact with skinH330: Fatal if inhaledH410: Very toxic to aquatic life with long lasting effects	[3][4]
GHS Hazard Class	Acute Toxicity, Oral (Category 1)Acute Toxicity, Dermal (Category 1)Acute Toxicity, Inhalation (Category 1)Aquatic Hazard (Acute & Chronic, Category 1)	[3]
Signal Word	Danger	[3][4][8]
Toxicity Class	WHO Class Ia (Extremely Hazardous)	[1]
Acceptable Daily Intake (ADI)	0.00015 mg/kg bw/d	[6]
Acute Reference Dose (ARfD)	0.00015 mg/kg bw	[6]

Step-by-Step Disposal Protocol

Disposal of **terbufos-sulfoxide** is regulated under the Resource Conservation and Recovery Act (RCRA) and must be handled as hazardous waste.[9] State and local laws may be more stringent than federal requirements.[10]

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Step 1: Waste Identification and Segregation

- Classify Waste: All terbufos-sulfoxide, including unused product, contaminated materials (e.g., PPE, absorbent materials from spills), and empty containers, must be classified and handled as acutely hazardous waste.
- Segregate: Keep terbufos-sulfoxide waste separate from other chemical waste streams to avoid unintended reactions.

Step 2: Required Personal Protective Equipment (PPE)

Before handling any waste, ensure the following PPE is worn:

- Respiratory Protection: Use a self-contained breathing apparatus or appropriate respirator.
- Hand Protection: Wear chemical-resistant gloves.
- Eye/Face Protection: Use safety glasses and a face shield.
- Protective Clothing: Wear protective clothing to prevent skin contact.[3][5]

Step 3: Container Management

For Unused or Surplus Product:

- Do not attempt to dispose of the chemical by pouring it down the drain or into sewers.[5][6]
- Keep the product in its original, tightly closed container with the label intact.[7][10]
- Store in a locked, secure, and well-ventilated area away from incompatible materials.[3][7]

For Empty Containers:

- Triple-Rinse Immediately: As soon as the container is empty, triple-rinse it with a suitable solvent (e.g., the solvent used in your experimental protocol).[11]
- Collect Rinsate: The rinsate is also hazardous and must be collected for disposal. Do not pour it down the drain.[10]



- Render Unusable: Puncture and crush the container to prevent reuse.[6][11]
- Dispose as Hazardous Waste: Handle the rinsed, punctured container as hazardous waste along with the chemical itself.[5]

Step 4: Spill and Leak Cleanup Protocol

- Evacuate Area: Keep unnecessary personnel away from the spill.[7]
- Ensure Ventilation: Use only in a well-ventilated area.
- Contain Spill: For small spills, absorb with a non-combustible, inert material such as sand, vermiculite, or dry earth.[7][12] For larger spills, dike the area to prevent spreading.[12] Do not use combustible materials like sawdust.
- Collect Waste: Carefully collect the absorbent material and place it into a sealed, properly labeled container for hazardous waste disposal.[7][12]
- Decontaminate Area: Clean the surface thoroughly to remove any residual contamination.[7]
- Prevent Environmental Contamination: Do not allow spills to enter drains, sewers, or waterways.[3][5][7]

Step 5: Final Disposal Procedure

- Engage a Licensed Contractor: The only acceptable method for disposal is through a licensed hazardous waste disposal contractor.[6][7]
- Recommended Method: Incineration in a specialized, high-temperature facility is the recommended disposal method to ensure complete destruction.[1][6][11]
- Consult Local Authorities: Contact your institution's Environmental Health & Safety (EHS)
 department or your local environmental agency to identify approved disposal contractors and
 procedures.[10] Many states have "Clean Sweep" programs for pesticide disposal.[9]
- Documentation: Maintain all records related to the disposal of the hazardous waste in accordance with institutional and regulatory requirements.

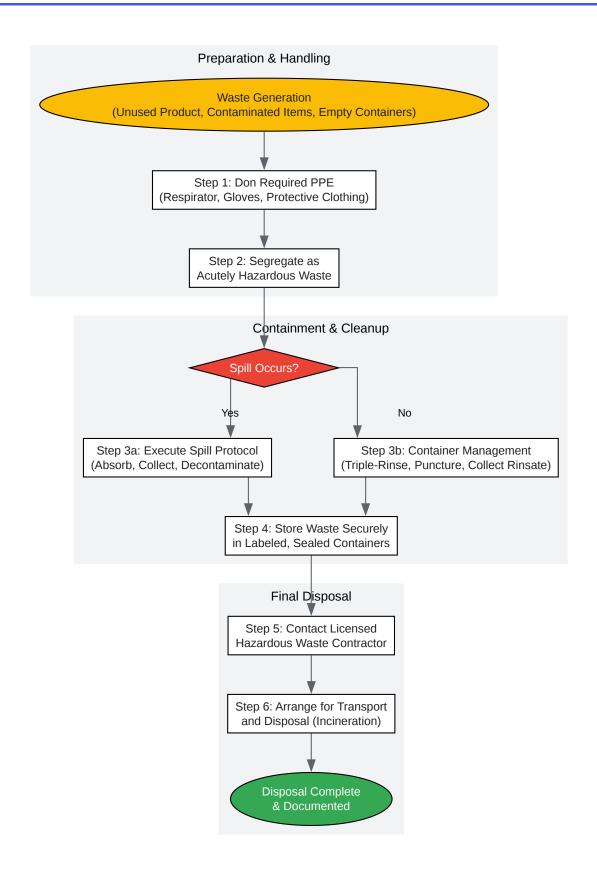


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Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **terbufos-sulfoxide** waste.





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